

Physical and chemical properties of Ethyl 3-oxocyclohexanecarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Ethyl 3-oxocyclohexanecarboxylate
Cat. No.:	B105176

[Get Quote](#)

An In-depth Technical Guide to **Ethyl 3-oxocyclohexanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties, synthesis, and reactivity of **Ethyl 3-oxocyclohexanecarboxylate** (CAS No. 33668-25-6). It is a valuable intermediate in organic synthesis, particularly in the construction of complex molecular architectures.[\[1\]](#)[\[2\]](#)

Core Physical and Chemical Properties

Ethyl 3-oxocyclohexanecarboxylate is a cyclic β -keto ester that typically appears as a colorless to pale yellow liquid.[\[1\]](#)[\[3\]](#)[\[4\]](#) Its bifunctional nature, containing both a ketone and an ester group, governs its chemical reactivity and makes it a versatile building block in synthetic chemistry.[\[1\]](#)[\[2\]](#)

Table 1: Physical and Chemical Data for **Ethyl 3-oxocyclohexanecarboxylate**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₄ O ₃	[1][3][5]
Molecular Weight	170.21 g/mol	[3][5]
CAS Number	33668-25-6	[3][5]
Appearance	Colorless to light yellow liquid	[1][3][4]
Boiling Point	249 °C	[3]
Density	1.083 g/mL	[3][6]
Flash Point	104 °C	[3]
IUPAC Name	ethyl 3-oxocyclohexane-1-carboxylate	[5]
Synonyms	Ethyl Cyclohexanone-β-carboxylate, 3-Oxocyclohexanecarboxylic acid ethyl ester	[3][7]
Solubility	Soluble in organic solvents	[1]
Storage Temperature	2-8°C	[3]

Spectroscopic Profile

The structural features of **Ethyl 3-oxocyclohexanecarboxylate** are well-defined by various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Key signals include a triplet corresponding to the ethyl group's methyl protons around δ 1.2–1.4 ppm and multiplets for the cyclohexanone ring protons between δ 2.1–2.6 ppm.[2]
 - ¹³C NMR: The spectrum confirms the presence of the ester and ketone carbonyls.[2][5][7]

- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic strong absorption bands for the two carbonyl groups: one for the ester C=O stretch at approximately 1740 cm^{-1} and another for the ketone C=O stretch around 1710 cm^{-1} .[\[2\]](#)
- Mass Spectrometry (MS): Mass spectral analysis, often coupled with Gas Chromatography (GC-MS), shows a molecular ion peak corresponding to its molecular weight (m/z 170).[\[2\]](#)[\[5\]](#)[\[7\]](#)

Synthesis and Experimental Protocols

The most common synthesis of **Ethyl 3-oxocyclohexanecarboxylate** is through the Fischer esterification of its corresponding carboxylic acid.

Experimental Protocol: Fischer Esterification

This protocol describes the synthesis from 3-oxo-1-cyclohexanecarboxylic acid.

Materials:

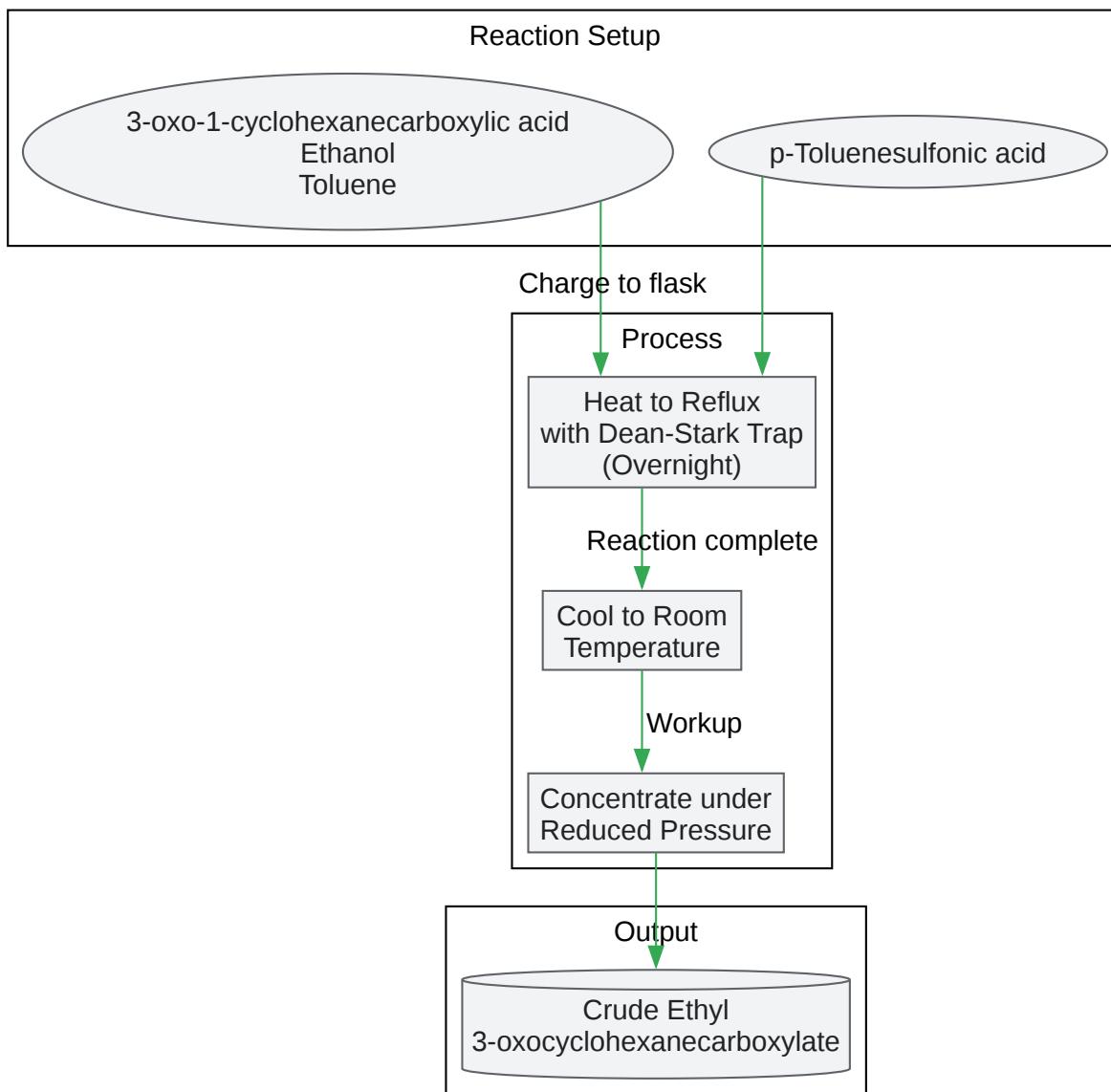
- 3-oxo-1-cyclohexanecarboxylic acid (1.0 eq)
- Ethanol (excess)
- p-Toluenesulfonic acid (catalytic amount, e.g., 0.02 eq)
- Toluene

Procedure:

- To a round-bottom flask, add 3-oxo-1-cyclohexanecarboxylic acid (e.g., 3.85 g, 27.1 mmol), ethanol (7.91 mL), p-toluenesulfonic acid (0.097 g, 0.56 mmol), and toluene (65.9 mL).[\[3\]](#)
- Equip the flask with a Dean-Stark apparatus and a reflux condenser.[\[3\]](#)
- Heat the mixture to reflux and continue overnight, collecting the water byproduct in the Dean-Stark trap.[\[3\]](#)

- After the reaction is complete (monitored by TLC), cool the reaction mixture to room temperature.[\[3\]](#)
- Concentrate the mixture under reduced pressure to remove the toluene and excess ethanol.[\[3\]](#)
- The resulting crude product, a yellow oil, can be purified further by vacuum distillation if necessary.[\[3\]](#)

Workflow for Fischer Esterification Synthesis

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Ethyl 3-oxocyclohexanecarboxylate** via Fischer esterification.

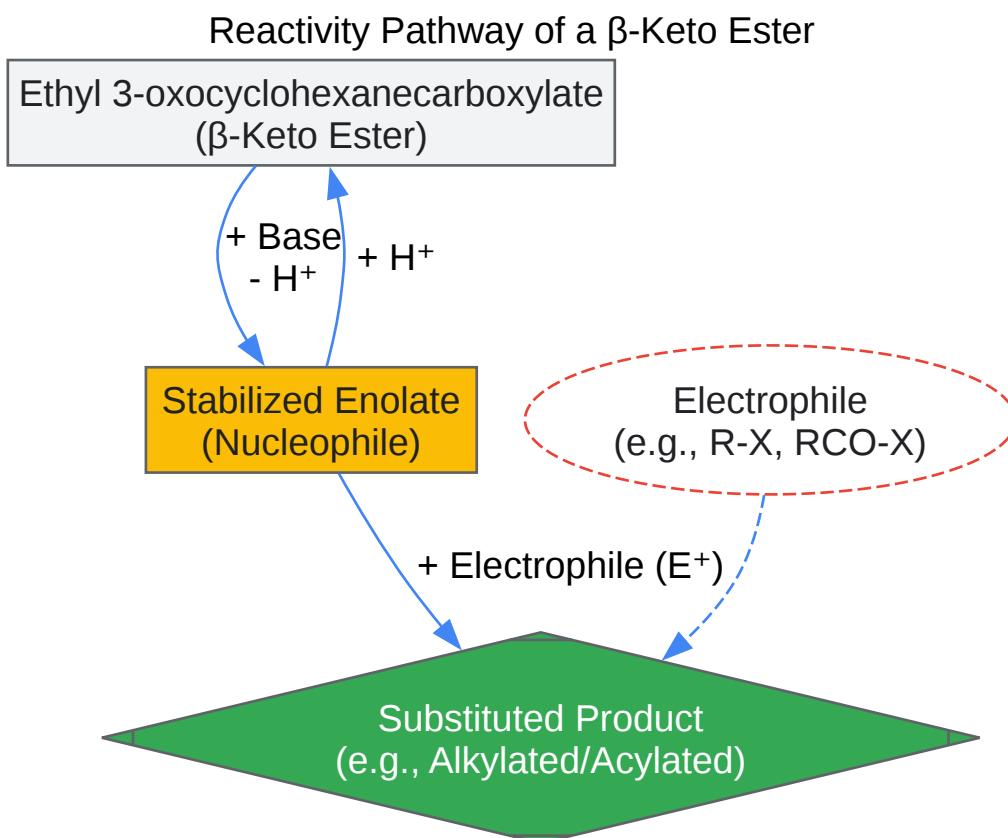
Chemical Reactivity and Applications

The significance of **Ethyl 3-oxocyclohexanecarboxylate** in synthetic chemistry stems from the reactivity of its β -keto ester moiety.^[2] The protons on the α -carbon (the carbon between the two carbonyl groups) are acidic and can be easily removed by a base to form a stabilized enolate.^[2] This enolate is a powerful nucleophile, making the compound a key precursor for various carbon-carbon bond-forming reactions.^[2]

Key Reactions:

- **Alkylation and Acylation:** The enolate can be alkylated or acylated to introduce substituents at the α -position.
- **Condensation Reactions:** It participates in condensation reactions like the Knoevenagel and Michael additions.
- **Decarboxylation:** The ester can be hydrolyzed to the corresponding β -keto acid, which readily undergoes decarboxylation upon heating to yield cyclohexanone derivatives.^[2]

This reactivity makes it an important intermediate for synthesizing complex molecules, including carbazole-carboxamides which have shown activity as selective JAK2 inhibitors.^[3]



[Click to download full resolution via product page](#)

Caption: Generalized reactivity of **Ethyl 3-oxocyclohexanecarboxylate** via its stabilized enolate intermediate.

Safety and Handling

Ethyl 3-oxocyclohexanecarboxylate is classified as an irritant.^[3] It is known to cause skin and serious eye irritation and may cause respiratory irritation.^{[5][8]} It may also be harmful if swallowed.^{[3][5]}

Precautionary Measures:

- Handling: Use in a well-ventilated area.^[8] Avoid all personal contact, including inhalation of vapors.^[8] Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.^{[8][9]}

- Storage: Store in a cool, well-ventilated place.[10] Keep containers securely sealed when not in use.[8][9]
- Spills: In case of a spill, contain and absorb with an inert material like sand or vermiculite.[8] Prevent spillage from entering drains or waterways.[8]
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[8]
 - Skin: Wash with plenty of soap and water.[9]
 - Inhalation: Move the person to fresh air.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Ethyl 3-oxocyclohexanecarboxylate | 33668-25-6 | Benchchem [\[benchchem.com\]](http://benchchem.com)
- 3. Ethyl 3-oxocyclohexane-1-carboxylate | 33668-25-6 [\[chemicalbook.com\]](http://chemicalbook.com)
- 4. file.leyan.com [file.leyan.com]
- 5. Ethyl 3-oxocyclohexanecarboxylate | C9H14O3 | CID 118096 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- 6. CN101899673B - Synthesis method of 3-oxo cyclohexane-1-carboxylate - Google Patents [\[patents.google.com\]](http://patents.google.com)
- 7. spectrabase.com [spectrabase.com]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. fishersci.com [fishersci.com]
- 10. ethyl 3-bromo-2-oxocyclohexanecarboxylate - Safety Data Sheet [\[chemicalbook.com\]](http://chemicalbook.com)

- To cite this document: BenchChem. [Physical and chemical properties of Ethyl 3-oxocyclohexanecarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b105176#physical-and-chemical-properties-of-ethyl-3-oxocyclohexanecarboxylate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com